

physicochemical properties of 4,5-Dimethyl-oxazole-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Dimethyl-oxazole-2-carboxylic acid

Cat. No.: B042283

[Get Quote](#)

An In-depth Technical Guide on the Physicochemical Properties of 4,5-Dimethyl-oxazole-2-carboxylic acid

This technical guide provides a comprehensive overview of the known physicochemical properties of **4,5-Dimethyl-oxazole-2-carboxylic acid**. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document compiles available data, outlines relevant experimental protocols, and presents a logical workflow for its synthesis.

Core Physicochemical Data

Quantitative data for **4,5-Dimethyl-oxazole-2-carboxylic acid** is limited in publicly accessible literature. The following tables summarize the available information for the target compound, its structural isomer, and the parent oxazole ring to provide context.

Table 1: Physicochemical Properties of **4,5-Dimethyl-oxazole-2-carboxylic Acid** and Related Compounds

Property	4,5-Dimethyl-oxazole-2-carboxylic acid	2,4-dimethyl-1,3-oxazole-5-carboxylic acid (Isomer)	Reference
CAS Number	1240605-72-4	2510-37-4	[1],[2]
Molecular Formula	C ₆ H ₇ NO ₃	C ₆ H ₇ NO ₃	[1],[2]
Molecular Weight	141.12 g/mol	141.12 g/mol	[1],[2]
Melting Point	Data not available	247 °C (decomposition)	[3]
Boiling Point	Data not available	278.5 ± 20.0 °C (Predicted)	[3]
Density	Data not available	1.276 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	Data not available	Data not available	
Solubility	Data not available	DMSO (Slightly), Methanol (Slightly, Heated)	[3]
logP (o/w)	Data not available	Data not available	

Table 2: General Properties of the Oxazole Ring

Property	Description	Reference
Structure	A five-membered aromatic ring containing one oxygen and one nitrogen atom.	[1]
Basicity	The parent oxazole is a weak base, with the pKa of its conjugate acid being approximately 0.8.	[1]
Reactivity	The oxazole ring can undergo electrophilic substitution (typically at the C5 position) and nucleophilic substitution (at the C2 position).	[1]

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **4,5-Dimethyl-oxazole-2-carboxylic acid** are not explicitly available. However, this section outlines standard and modern methodologies applicable to this class of compounds.

Synthesis Protocol: Direct Synthesis from Carboxylic Acids

A highly efficient method for synthesizing 4,5-disubstituted oxazoles directly from carboxylic acids has been developed, which avoids the need for pre-activated carboxylic acid derivatives like acid chlorides.[4]

General Procedure:

- Activation: To a solution of the starting carboxylic acid (1.0 equivalent) and 4-dimethylaminopyridine (DMAP, 1.5 equivalents) in a suitable solvent like dichloromethane (DCM) under a dry nitrogen atmosphere, a triflylpyridinium reagent (DMAP-Tf, 1.3 equivalents) is added. The mixture is stirred for approximately 5 minutes at room temperature to facilitate the in situ formation of a reactive acylpyridinium salt.[4]

- Cycloaddition: An isocyanide derivative, such as ethyl isocyanoacetate (1.2 equivalents), is then added to the reaction mixture.[4]
- Reaction: The mixture is heated (e.g., in a preheated oil bath at 40 °C) and stirred for a specified time (e.g., 30 minutes) to allow the [3+2] cycloaddition to proceed, forming the 4,5-disubstituted oxazole ring.[4]
- Work-up and Purification: Following the reaction, the product is isolated and purified using standard organic chemistry techniques, such as extraction and column chromatography.



[Click to download full resolution via product page](#)

Caption: General Workflow for Direct Oxazole Synthesis.

pKa Determination Protocol: Capillary Electrophoresis

The acidity constant (pKa) is a critical parameter influencing a molecule's behavior in biological systems. While most pKa values are determined at 25 °C, measurements at the human body temperature of 37 °C are more biorelevant.[5] Capillary electrophoresis (CE) is a powerful technique for pKa determination.

General Procedure (Internal Standard CE Method):

- Buffer Preparation: A series of background electrolytes (buffers) with varying pH values are prepared.
- Sample Preparation: The test compound (**4,5-Dimethyl-oxazole-2-carboxylic acid**) and a carefully chosen internal standard with a known pKa are dissolved in the buffers.
- Electrophoretic Mobility Measurement: The samples are injected into the capillary, and the electrophoretic mobility of the test compound and the internal standard are measured at each pH.[5]

- **Data Analysis:** The effective mobility of an ion is dependent on its degree of ionization. By plotting the effective mobility against the pH of the buffer, a sigmoidal curve is generated. The pKa value corresponds to the pH at the inflection point of this curve. Using an internal standard helps to correct for variations in experimental conditions.[\[5\]](#)

Biological Context and Significance

Oxazole-containing compounds are recognized as significant scaffolds in medicinal chemistry due to their wide range of biological activities.[\[6\]](#) They are key components in numerous natural products and bioactive molecules.[\[4\]](#)

While specific signaling pathways for **4,5-Dimethyl-oxazole-2-carboxylic acid** are not documented, the broader class of oxazole derivatives has been investigated for various therapeutic applications, including:

- **Antimicrobial and Anti-biofilm Activity:** Many oxazole derivatives exhibit activity against bacteria and fungi. Some have been shown to interfere with the formation of bacterial biofilms, such as those of *Staphylococcus aureus*.[\[6\]](#)
- **Anticancer Activity:** The oxazole ring is a structural motif in several compounds with cytotoxic activity against various cancer cell lines.[\[7\]](#) Their mechanisms can include the inhibition of critical enzymes like topoisomerase II.[\[7\]](#)
- **Anti-inflammatory and Antiviral Properties:** Research has also explored the potential of oxazoles as anti-inflammatory and antiviral agents.[\[1\]](#)

Given its structure, **4,5-Dimethyl-oxazole-2-carboxylic acid** serves as a valuable intermediate or building block for the synthesis of more complex and potentially bioactive molecules.[\[1\]](#) The carboxylic acid group provides a reactive handle for further chemical modifications, enabling the exploration of structure-activity relationships (SAR) to develop more potent and selective therapeutic agents.

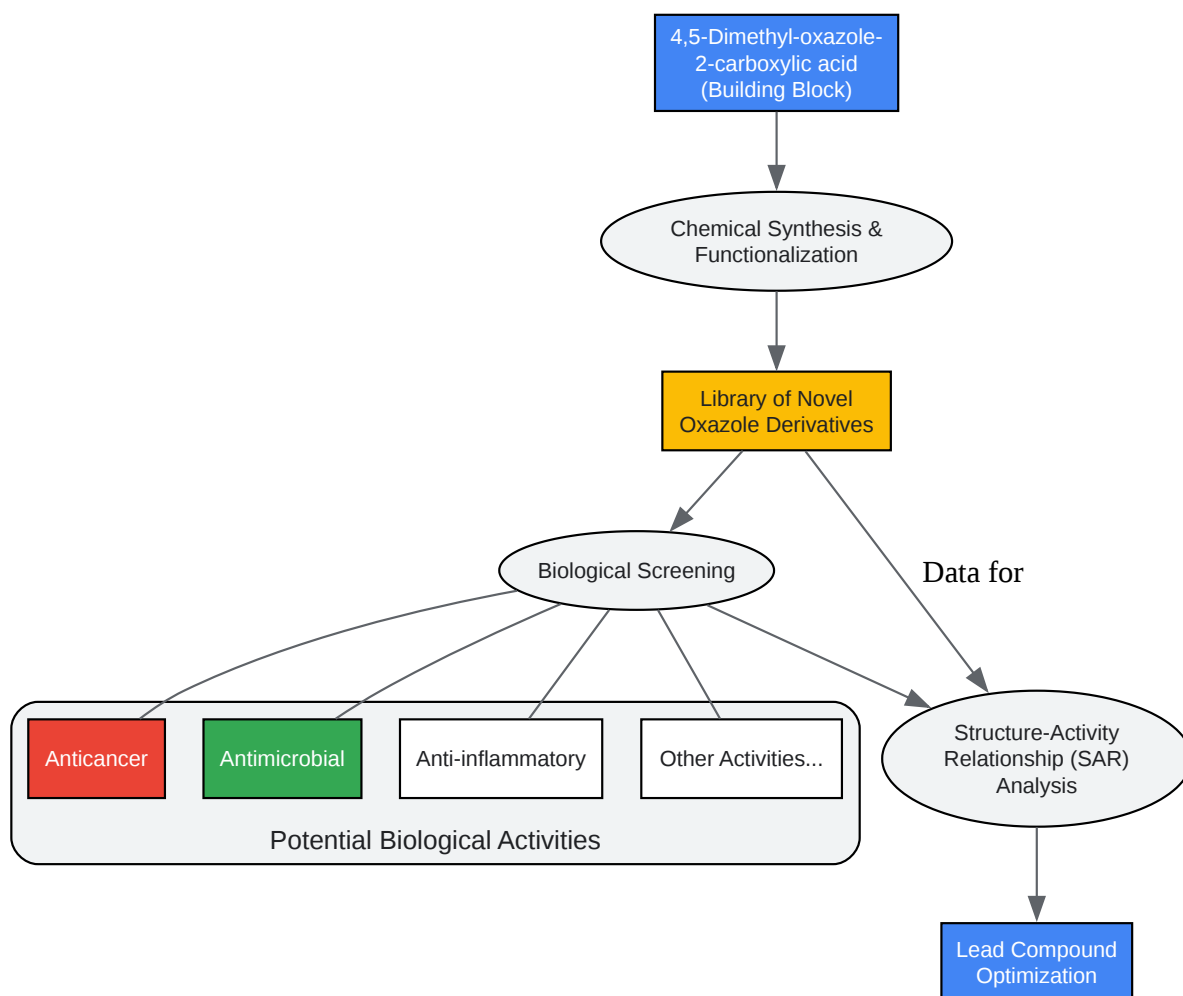


Diagram 2: Role in Drug Discovery

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4,5-Dimethyl-oxazole-2-carboxylic acid | 1240605-72-4 | Benchchem [benchchem.com]
- 2. Dimethyl-1,3-oxazole-5-carboxylic acid | C₆H₇NO₃ | CID 1132979 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,4-dimethyl-1,3-oxazole-5-carboxylic acid | 2510-37-4 [amp.chemicalbook.com]
- 4. Rapid and Scalable Synthesis of Oxazoles Directly from Carboxylic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 5. diposit.ub.edu [diposit.ub.edu]
- 6. Macrooxazoles A–D, New 2,5-Disubstituted Oxazole-4-Carboxylic Acid Derivatives from the Plant Pathogenic Fungus *Phoma macrostoma* - PMC [pmc.ncbi.nlm.nih.gov]
- 7. files.core.ac.uk [files.core.ac.uk]
- To cite this document: BenchChem. [physicochemical properties of 4,5-Dimethyl-oxazole-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042283#physicochemical-properties-of-4-5-dimethyl-oxazole-2-carboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

